

Personal protective equipment for handling 3-Cyano-D-Phenylalanine

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Compound of Interest

Compound Name: 3-Cyano-D-Phenylalanine

Cat. No.: B556621

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Essential Safety and Handling Guide for 3-Cyano-D-Phenylalanine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-Cyano-D-phenylalanine**. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Cyano-D-phenylalanine** is presented below.

Property	Value	Reference
CAS Number	263396-43-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1] [2]
Molecular Weight	190.2 g/mol	[1] [2]
Purity	≥98% (HPLC) to ≥99%	[1] [2]
Appearance	Beige crystalline powder	[2]
Storage Temperature	0-8°C	[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step protocol is mandatory for the safe handling of **3-Cyano-D-phenylalanine**.

Engineering Controls and Personal Protective Equipment (PPE)

Prior to handling, ensure that the work area is properly equipped and that all required PPE is worn.

- Ventilation: Always handle **3-Cyano-D-phenylalanine** in a well-ventilated area.^[3] A laboratory fume hood is the recommended engineering control to minimize inhalation exposure.
- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[3][4]}
- Skin and Body Protection: Wear appropriate protective gloves, such as nitrile gloves, and clothing to prevent skin exposure.^{[3][4]} Nitrile gloves are recommended for their resistance to a wide range of chemicals.^{[5][6][7]} A lab coat is mandatory.
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[3][8]}

Summary of Required Personal Protective Equipment

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133) ^[3]
Hand Protection	Nitrile gloves ^{[5][6][7][9]}
Body Protection	Lab coat and appropriate protective clothing ^[3]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator (as needed) ^[3]

Handling the Solid Compound

- Pre-Handling Check: Ensure the container is intact and properly labeled. Read the Safety Data Sheet (SDS) thoroughly before first-time use.
- Weighing and Transfer:
 - Perform all weighing and transfers within a fume hood to avoid generating and inhaling dust.
 - Avoid creating dust.^{[3][10]} Use appropriate tools (e.g., a chemical spatula) to handle the powder.
 - Close the container tightly after use.^[3]
- Avoid Contact: Prevent contact with skin and eyes.^[3] Do not breathe the dust.^[3]
- Hygiene: Wash hands thoroughly after handling, and before eating, drinking, or smoking.^[3]

Preparing Solutions

- Solvent Selection: Consult your experimental protocol for the appropriate solvent.
- Dissolving:
 - Add the solid **3-Cyano-D-phenylalanine** to the solvent slowly in a fume hood.

- Ensure the container with the solution is appropriately labeled with the chemical name, concentration, solvent, and hazard information.

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[3][4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

Disposal Plan

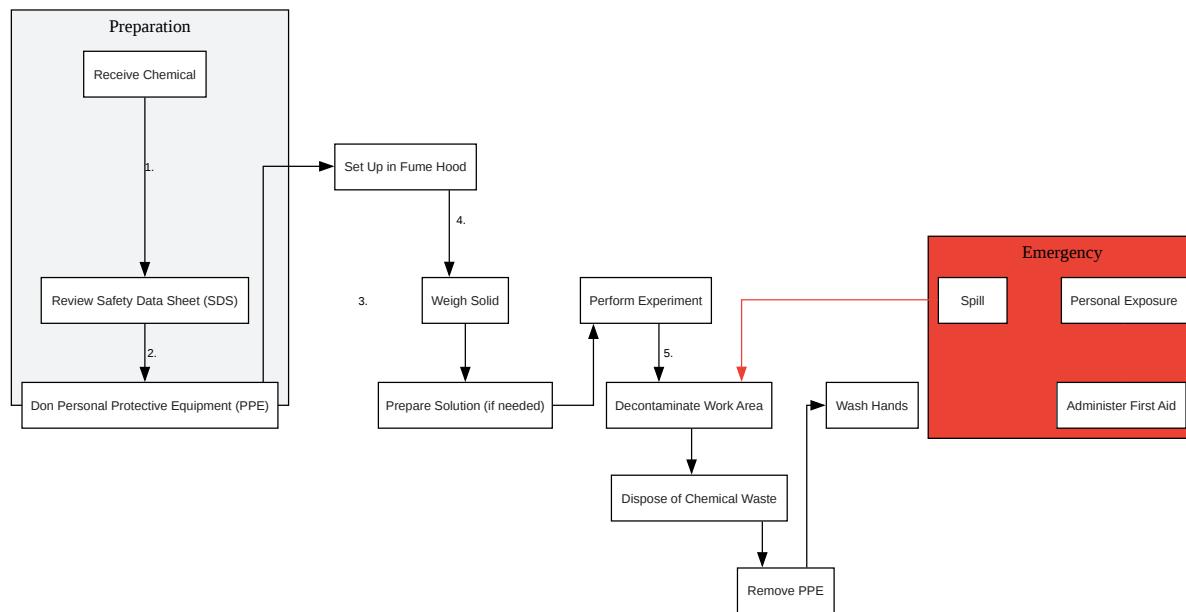
Proper disposal of **3-Cyano-D-phenylalanine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material should be disposed of as hazardous waste.[3]
- Chemical Waste:
 - Collect waste solid **3-Cyano-D-phenylalanine** and any solutions in a designated, labeled, and sealed hazardous waste container.
 - Do not empty into drains.[3]

- Contaminated Materials:
 - Dispose of contaminated gloves, weighing papers, and other disposable materials in the designated hazardous waste container.
- Container Disposal: Empty containers should be treated as hazardous waste and disposed of through an approved waste disposal plant.[3]
- Regulatory Compliance: All chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **3-Cyano-D-phenylalanine** from receipt to disposal.



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